

Application Notes and Protocols for the Analysis of Ikarisoside C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ikarisoside C*

Cat. No.: *B1252872*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Note on Data Availability: Despite a comprehensive search of available scientific literature, a complete and officially tabulated set of ^1H and ^{13}C NMR spectroscopic data for **Ikarisoside C** could not be located. The following application notes provide the chemical structure, generalized experimental protocols for isolation and relevant biological assays, and diagrams of pertinent signaling pathways, which are standard for the analysis of flavonol glycosides like **Ikarisoside C**.

Chemical Structure of Ikarisoside C

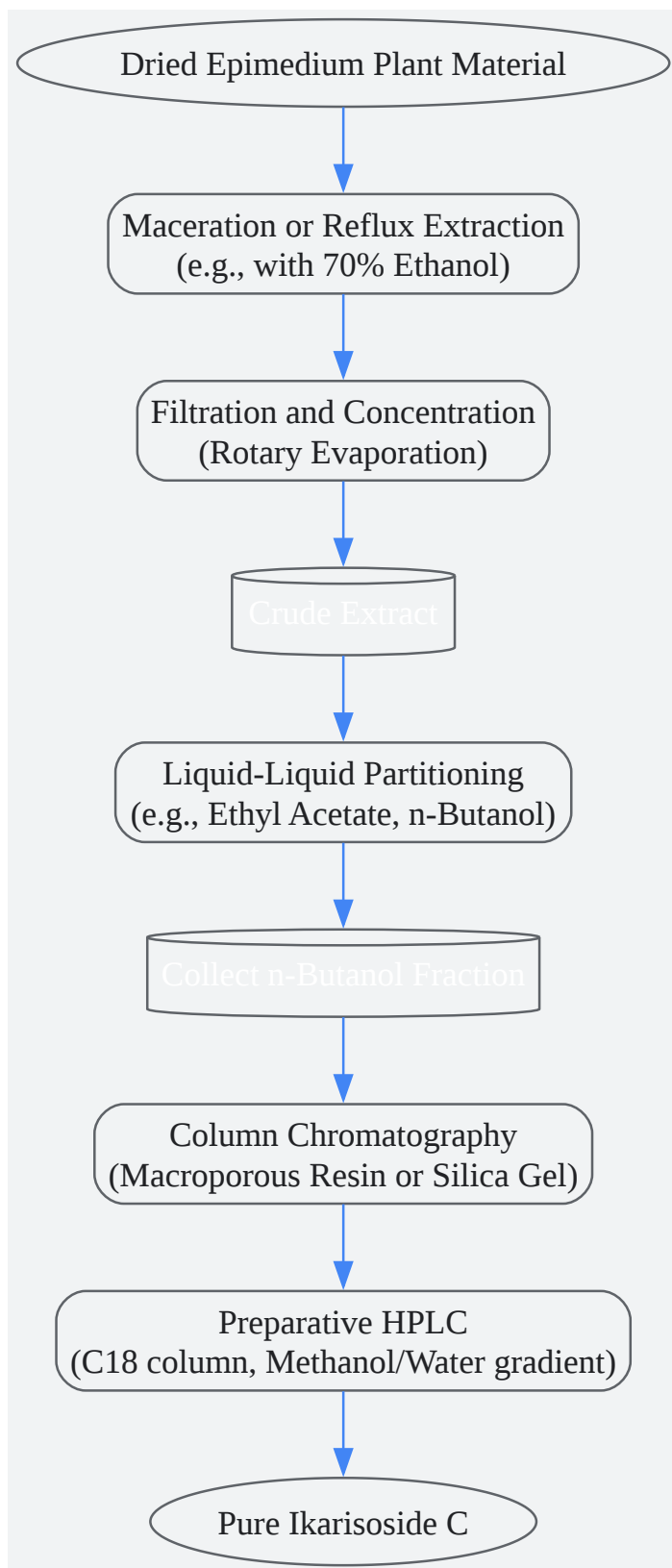
Ikarisoside C is a flavonol glycoside that can be isolated from plants of the *Epimedium* genus. Its structure consists of a kaempferol aglycone attached to two sugar moieties. The complex structure gives rise to a correspondingly complex NMR spectrum.

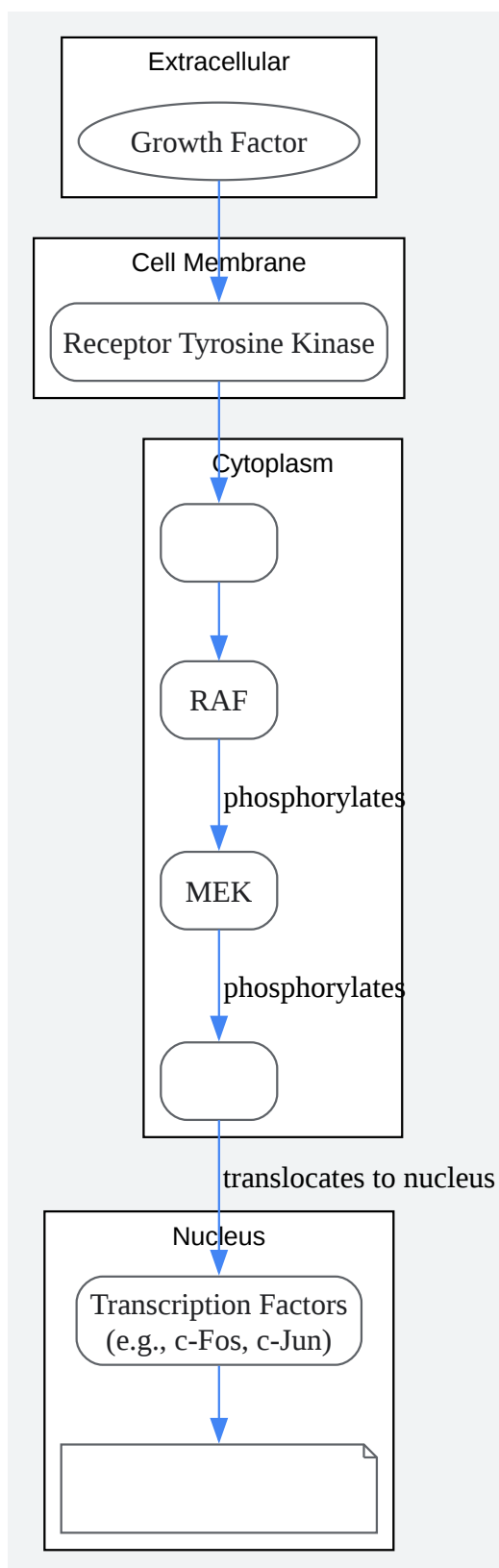
Caption: Chemical Structure of **Ikarisoside C**.

Experimental Protocols

General Protocol for Isolation and Purification of Flavonol Glycosides from *Epimedium* Species

This protocol describes a general method for the extraction and isolation of flavonol glycosides, such as **Ikarisoside C**, from the dried aerial parts of *Epimedium* plants.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for the Analysis of Ikarisoside C]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1252872#ikarisoside-c-nmr-spectroscopy-analysis\]](https://www.benchchem.com/product/b1252872#ikarisoside-c-nmr-spectroscopy-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com